

Safeguarding Research: Proper Disposal Procedures for Bimokalner

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Compound of Interest

Compound Name: *Bimokalner*
CAS No.: *2243284-19-5*
Cat. No.: *B15588733*

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **Bimokalner** are paramount to ensuring a safe and compliant research environment. This document provides essential, step-by-step guidance for the safe disposal of **Bimokalner**, supplemented with key chemical and physical properties and a visualization of its mechanism of action.

Chemical and Physical Properties

A summary of the known quantitative data for **Bimokalner** is presented below. Note that many physical properties have not been fully characterized.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ F ₅ NOS	PubChem[1]
Molecular Weight	355.4 g/mol	PubChem[1]
Physical State	Solid	TargetMol SDS[2]
CAS Number	2243284-19-5	PubChem, TargetMol SDS[1] [2]
Computed Properties		
XLogP3	6.3	PubChem[1]
Monoisotopic Mass	355.10292618 Da	PubChem[1]

Experimental Protocols: Proper Disposal of Bimokalner

The following procedures are based on the available Safety Data Sheet (SDS) and are intended to guide the user in the safe disposal of **Bimokalner** and its containers.

Personnel Protective Equipment (PPE): Before beginning any disposal procedures, ensure appropriate PPE is worn, including:

- Tightly fitting safety goggles with side-shields.[2]
- Chemical impermeable gloves.[2]
- Fire/flame resistant and impervious clothing.[2]
- If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[2]

Disposal of **Bimokalner** Waste:

- Collection:

- Collect waste **Bimokalner** in suitable, closed, and clearly labeled containers for disposal.
[2]
- Avoid formation of dust and aerosols during collection.[2]
- Use non-sparking tools to prevent ignition.[2]
- Disposal Method:
 - The primary recommended disposal method is through a licensed chemical destruction plant.[2]
 - Alternatively, controlled incineration with flue gas scrubbing is a suitable method.[2]
 - Crucially, do not discharge **Bimokalner** into sewer systems or contaminate water, foodstuffs, feed, or seed.[2] Discharge into the environment must be avoided.[2]

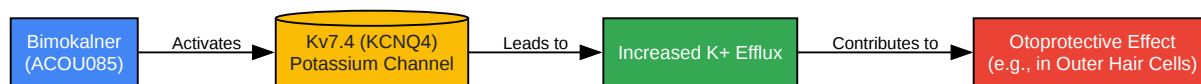
Disposal of Contaminated Packaging:

- Decontamination:
 - Containers can be triple rinsed (or the equivalent) with a suitable solvent.[2] The rinsate should be collected and disposed of as chemical waste.
- Final Disposal of Packaging:
 - After decontamination, the packaging can be offered for recycling or reconditioning.[2]
 - Alternatively, puncture the packaging to render it unusable for other purposes and then dispose of it in a sanitary landfill.[2]
 - For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal route.[2]

Signaling Pathway of Bimokalner

Bimokalner is identified as a voltage-gated potassium channel (Kv7.4) agonist.[3] It is under investigation as ACOU085 for its potential to prevent cisplatin-induced hearing loss by

modulating the KCNQ4-encoded Kv7.4 potassium channel.[3][4] The following diagram illustrates this proposed mechanism of action.



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Caption: Simplified signaling pathway of **Bimokalner** as a Kv7.4 potassium channel activator.

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References

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